

Introduction: The Critical Role of Quality Control for a Key Pharmaceutical Intermediate

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Compound of Interest

Compound Name:	<i>3-Amino-5-hydroxypyridine dihydrochloride</i>
CAS No.:	1186663-39-7
Cat. No.:	B1292071

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3-Amino-5-hydroxypyridine dihydrochloride is a crucial intermediate in the synthesis of various active pharmaceutical ingredients (APIs). As a substituted pyridine, its unique chemical structure lends itself to the construction of complex molecular architectures. The purity and quality of this intermediate are paramount, as any impurities can be carried through the synthetic process, potentially impacting the safety, efficacy, and stability of the final drug product. Therefore, robust and validated analytical methods are essential components of a comprehensive quality control (QC) strategy.

This guide provides a detailed overview of the analytical techniques and protocols for the comprehensive quality control of **3-Amino-5-hydroxypyridine dihydrochloride**. It is designed for researchers, scientists, and drug development professionals, offering both the theoretical basis for method selection and practical, step-by-step protocols. The methodologies described are grounded in established principles of analytical chemistry and align with regulatory expectations for analytical method validation, such as those outlined by the International Council for Harmonisation (ICH).^{[1][2]}

Physicochemical Profile: Understanding the Analyte

A thorough understanding of the physicochemical properties of **3-Amino-5-hydroxypyridine dihydrochloride** is the foundation for developing effective analytical methods. These properties dictate choices regarding solvents, chromatographic conditions, and detection techniques.

Property	Value	Source
Chemical Structure	See Figure 1	-
Molecular Formula	C ₅ H ₈ Cl ₂ N ₂ O	[3]
Molecular Weight	183.03 g/mol	[3]
Appearance	Off-white to light yellow solid	[4]
Solubility	Slightly soluble in water; Soluble in polar organic solvents like DMSO	[4]
Melting Point	195 - 199 °C	[4]
pKa	~9.5 (approximate for the pyridine-N)	[4]

Figure 1: Chemical Structure of **3-Amino-5-hydroxypyridine dihydrochloride**

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Sources

- 1. [Validating Analytical Methods in Pharmaceuticals \[pharmuni.com\]](#)
- 2. [fda.gov \[fda.gov\]](#)

- [3. 3-Amino-5-hydroxypyridine dihydrochloride | C5H8Cl2N2O | CID 22832065 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [4. 3-Amino-5-hydroxypyridine Manufacturer & Supplier in China | Properties, Uses, Safety Data, Price - Trusted Chemical Company \[pipzine-chem.com\]](#)
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